

Application Note: Preparation of Mifepristone Stock Solutions for Cell-Based Assays

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Compound of Interest

Compound Name: Metapristone

Cat. No.: B024121

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Mifepristone (also known as RU-486) is a synthetic steroid that acts as a potent antagonist of the progesterone and glucocorticoid receptors.[1][2] It is widely used in cell-based assays to study hormone signaling pathways, to induce gene expression in systems like the GeneSwitch™ System, and to investigate its effects on cell growth and apoptosis in various cell lines, including cancer cells.[3][4][5] Proper preparation of stock solutions is critical for obtaining accurate, reproducible, and meaningful experimental results. This document provides a detailed protocol for the preparation, storage, and use of Mifepristone stock solutions in in vitro studies.

Data Summary: Solubility and Storage

Quantitative data regarding the solubility, recommended concentrations, and storage of Mifepristone are summarized below. It is crucial to use high-purity, anhydrous solvents, as moisture can reduce the solubility of the compound.[4]

Parameter	Solvent	Concentration / Condition	Stability / Remarks
Solubility	DMSO	42.96 - 125 mg/mL (100 - 291 mM)[4][6]	Use fresh, anhydrous DMSO for maximum solubility.[4]
Ethanol (100%)	20 - 50 mg/mL (approx. 46.5 - 116 mM)[5][6][7]	Gentle warming may be required for higher concentrations.[6] Do not heat when preparing for GeneSwitch™ System.[3]	
Dimethylformamide (DMF)	~30 mg/mL (approx. 70 mM)[5][7]	Useful for subsequent dilution into aqueous buffers.[7]	
Aqueous Buffers (e.g., PBS)	Sparingly soluble (~0.2 mg/mL in a 1:4 DMF:PBS solution)[7]	Direct dissolution is not recommended. Aqueous solutions should not be stored for more than one day. [7]	
Recommended Stock Conc.	DMSO or Ethanol	1 - 100 mM	A 1 mM stock is common for gene induction systems.[3] Higher concentrations (e.g., 10-50 mM) are also used.
Storage (Powder)	-20°C	Lyophilized solid	Stable for years when stored properly.[7]

Storage (Stock Solution)	-20°C or -80°C	Aliquoted in solvent	Stable for at least 3 months at -20°C.[1] For longer-term (up to 1 year), -80°C is recommended.[4]
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Experimental Protocols

Safety Precautions

Mifepristone is a toxic compound.[3] Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the powder or solutions. [3] Handle the powder in a chemical fume hood to avoid inhalation.

Protocol 1: Preparation of a High-Concentration Primary Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution in DMSO. The same principle can be applied using ethanol.

Materials:

- Mifepristone powder (MW: 429.6 g/mol) [3]
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes
- Vortex mixer

Method:

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of Mifepristone needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 429.6 \text{ g/mol} = 4.296 \text{ mg}$
- Weighing: Carefully weigh out 4.3 mg of Mifepristone powder and place it into a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the Mifepristone powder.
- Mixing: Cap the vial securely and vortex gently until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are present. Do not heat the solution.[3]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile cryovials to avoid repeated freeze-thaw cycles.[4] Store the aliquots at -20°C or -80°C .

Protocol 2: Preparation of a Working Solution for Cell Treatment

Working solutions are intermediate dilutions made from the primary stock that are then used to spike the cell culture medium.

Method:

- Thaw Primary Stock: Remove one aliquot of the 10 mM primary stock solution from the freezer and thaw it at room temperature.
- Dilution: Prepare a 10 μM working solution by diluting the primary stock 1:1000 in sterile cell culture medium or PBS. For example, add 1 μL of the 10 mM stock to 999 μL of medium.
- Mixing: Mix thoroughly by gentle pipetting or brief vortexing. This working solution is now ready for addition to cell cultures. Note that aqueous solutions are not recommended for long-term storage.[7]

Protocol 3: Final Dosing in Cell-Based Assays

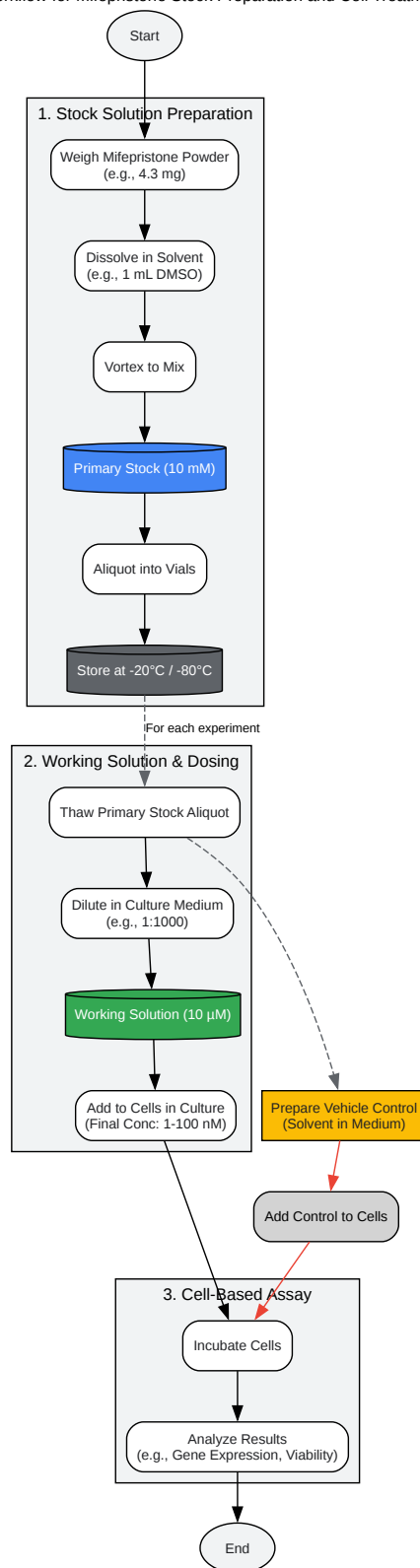
The final concentration of Mifepristone will depend on the specific assay and cell type, with typical ranges from 1 nM to 100 nM for gene induction and up to 10 μM for other applications. [3][5]

Method:

- **Calculate Volume:** Determine the volume of the working solution needed to achieve the desired final concentration in your cell culture vessel. For example, to achieve a final concentration of 10 nM in 2 mL of culture medium using a 10 μ M working solution:
 - $C_1V_1 = C_2V_2$
 - $(10,000 \text{ nM})(V_1) = (10 \text{ nM})(2000 \mu\text{L})$
 - $V_1 = 2 \mu\text{L}$
- **Dosing:** Add 2 μ L of the 10 μ M working solution to the 2 mL of medium in the cell culture well.
- **Control:** Add an equivalent volume of the solvent vehicle (e.g., medium containing the same final concentration of DMSO or ethanol) to control wells to account for any solvent effects. The final solvent concentration should typically be kept below 0.1% to avoid cytotoxicity.

Visualization of Experimental Workflow

Workflow for Mifepristone Stock Preparation and Cell Treatment

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Caption: Workflow for preparing and using Mifepristone in cell assays.

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